

1-Chloroethane: A Comprehensive Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

Cat. No.: B12647930

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Audience: Researchers, scientists, and drug development professionals.

This guide provides an in-depth overview of the physical and chemical properties of **1-chloroethane**, with a focus on its applications in chemical synthesis. The information is intended to support laboratory work by providing essential data, experimental considerations, and safety guidelines.

Physical Properties of 1-Chloroethane

1-Chloroethane, also known as ethyl chloride, is a colorless, flammable gas at room temperature and pressure, though it is often handled as a refrigerated liquid. Its key physical properties are summarized in the table below, providing a foundation for its use in various synthetic protocols.

Property	Value
Molecular Formula	C2H5Cl
Molecular Weight	64.51 g/mol
Appearance	Colorless gas or liquid
Odor	Pungent, ethereal
Boiling Point	12.3 °C (54.1 °F; 285.4 K)
Melting Point	-138.7 °C (-217.7 °F; 134.5 K)
Density	0.9214 g/cm ³ at 0 °C (liquid)
Solubility in Water	5.74 g/L at 20 °C
Solubility in Organic Solvents	Miscible with ethanol, ether, and other organic solvents.
Vapor Pressure	1000 mmHg at 20 °C
Refractive Index	1.3676 at 6.6 °C

Chemical Properties and Reactivity

1-Chloroethane is a versatile reagent in organic synthesis, primarily utilized as an ethylating agent. Its reactivity is dominated by the polarized carbon-chlorine bond, making the ethyl group susceptible to nucleophilic attack.

Nucleophilic Substitution Reactions: **1-Chloroethane** readily undergoes SN2 reactions with a variety of nucleophiles. This is a cornerstone of its utility in synthesis.

- With Alkoxides: It reacts with alkoxides to form ethers (Williamson ether synthesis).
- With Cyanides: The reaction with cyanide salts yields propionitrile, a valuable intermediate for the synthesis of carboxylic acids, amines, and amides.
- With Amines: It can be used to ethylate amines, forming secondary, tertiary amines, and quaternary ammonium salts.

Elimination Reactions: In the presence of a strong, non-nucleophilic base, **1-chloroethane** can undergo elimination (dehydrohalogenation) to produce ethene.

Grignard Reagent Formation: **1-Chloroethane** reacts with magnesium metal in dry ether to form the Grignard reagent, ethylmagnesium chloride. This organometallic compound is a powerful nucleophile used to create new carbon-carbon bonds.

Experimental Protocols

Synthesis of Ethylmagnesium Chloride (A Grignard Reagent)

This protocol describes a standard laboratory procedure for the preparation of ethylmagnesium chloride from **1-chloroethane**.

Materials:

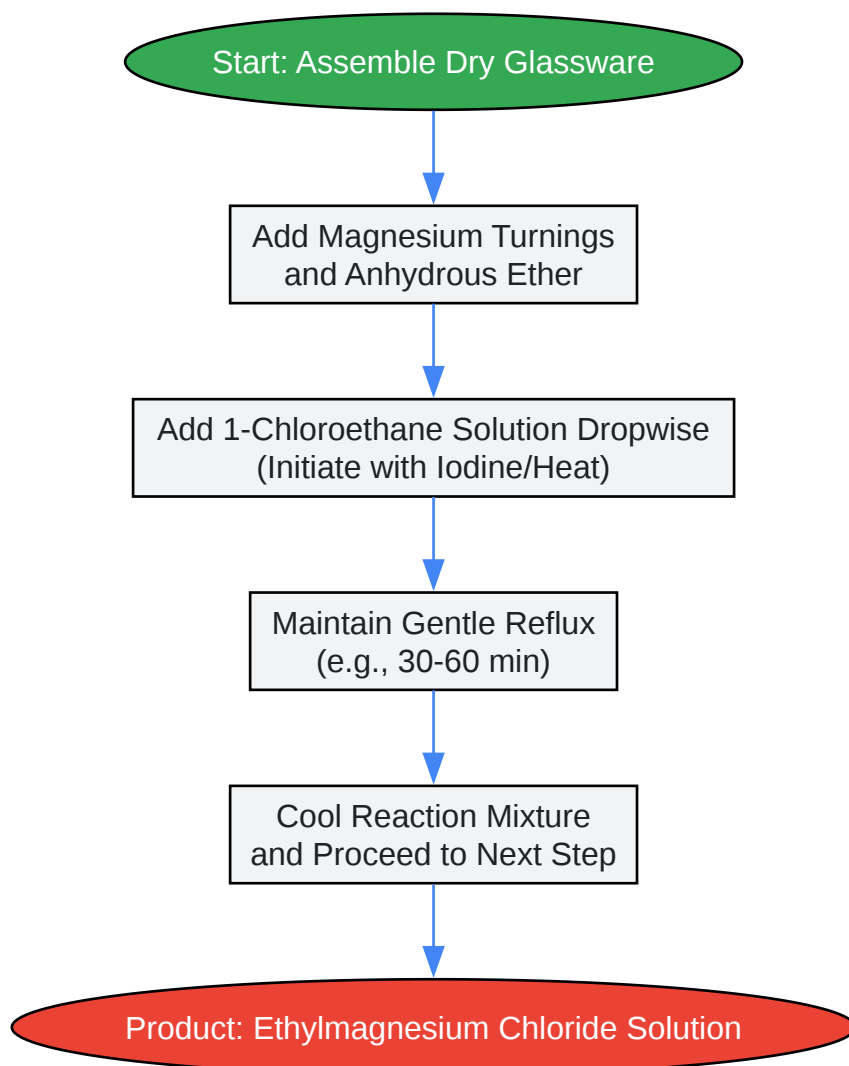
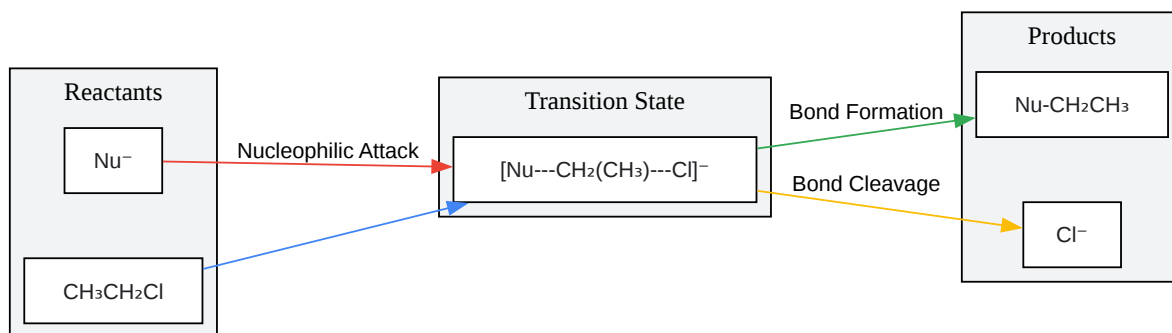
- Magnesium turnings
- **1-Chloroethane**
- Anhydrous diethyl ether
- Iodine crystal (as an initiator)
- Three-necked round-bottom flask
- Dropping funnel
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Magnetic stirrer and stir bar

Procedure:

- **Apparatus Setup:** Assemble a dry three-necked flask equipped with a dropping funnel, a reflux condenser, and a glass stopper. Place a magnetic stir bar in the flask. Flame-dry the entire apparatus under a stream of inert gas (e.g., nitrogen or argon) and allow it to cool to room temperature.

- Reagent Preparation: Place the magnesium turnings in the flask. Add a small crystal of iodine.
- Initiation: Add a small portion of a solution of **1-chloroethane** in anhydrous diethyl ether from the dropping funnel to the magnesium turnings.
- Reaction: The reaction is initiated by gentle warming or by the addition of the iodine crystal, which will cause the brown color of the iodine to disappear. Once the reaction begins (indicated by bubbling and a cloudy appearance), add the remaining **1-chloroethane** solution dropwise at a rate that maintains a gentle reflux.
- Completion: After the addition is complete, continue to stir the mixture and reflux gently for an additional 30 minutes to ensure all the magnesium has reacted.
- Use: The resulting grey-to-black solution of ethylmagnesium chloride is then ready for use in subsequent synthetic steps.

Diagrams



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